

4-iodo-1H-imidazole literature review and background

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Compound of Interest

Compound Name: 4-iodo-1H-imidazole

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An In-depth Technical Guide to 4-iodo-1H-imidazole

Abstract

4-iodo-1H-imidazole is a versatile heterocyclic compound of significant interest in medicinal chemistry and materials science.^[1] Its unique chemical properties, stemming from the presence of an iodine atom on the imidazole ring, make it a crucial building block for the synthesis of a wide range of biologically active molecules and novel materials.^{[1][2]} This document provides a comprehensive review of **4-iodo-1H-imidazole**, covering its physicochemical properties, synthesis methodologies, and key applications. Detailed experimental protocols, quantitative data, and process visualizations are included to serve as a technical resource for researchers, scientists, and professionals in drug development.

Introduction

The imidazole ring is a fundamental structural motif found in numerous natural compounds, including enzymes and nucleic acids, which are vital to biological processes.^{[3][4]} As a result, imidazole derivatives are a major focus in pharmaceutical research. **4-iodo-1H-imidazole** (CAS: 71759-89-2) stands out as a particularly valuable intermediate.^[2] The iodine substituent not only enhances the reactivity of the imidazole ring but also provides a site for further functionalization through reactions like the Suzuki coupling, allowing for the introduction of diverse molecular fragments.^{[1][5]} This capability has led to its use in the development of antifungal, antimicrobial, and anticancer agents, as well as in materials science for creating polymers and coatings with unique properties.^{[1][6]}

Physicochemical Properties

4-iodo-1H-imidazole is typically an off-white to light yellow crystalline solid.^{[1][2][7]} It is sensitive to light and should be stored in a dark, inert atmosphere, preferably at low temperatures (0-8 °C or under -20°C).^{[1][3]} Its key properties are summarized in the table below.

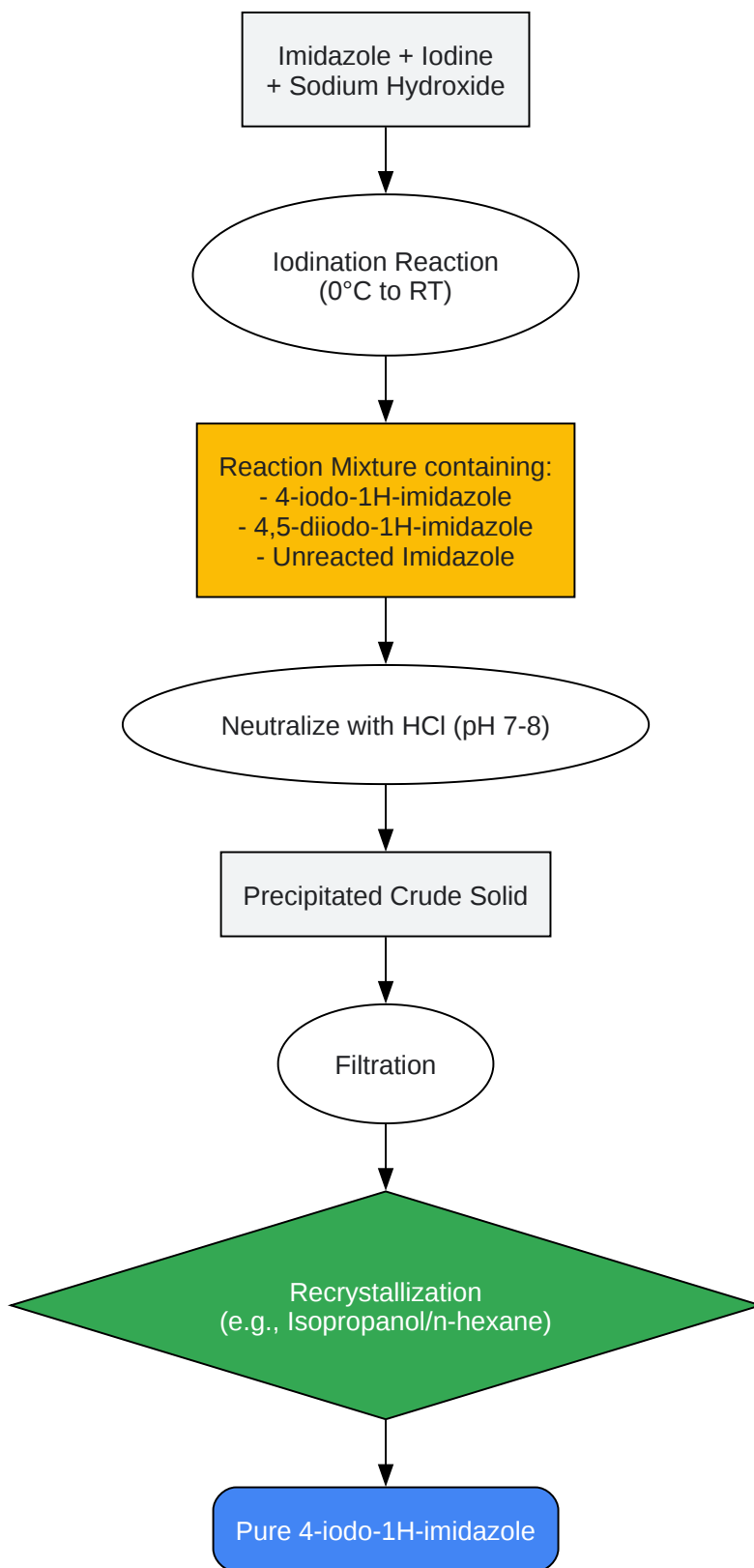
Property	Value	Source(s)
Molecular Formula	C ₃ H ₃ IN ₂	^{[1][3][8]}
Molecular Weight	193.97 g/mol	^{[1][3][8]}
CAS Number	71759-89-2	^{[1][3][8]}
Appearance	Off-white to light yellow powder/solid	^{[1][2][3]}
Melting Point	137-138 °C	^[3]
Boiling Point	348.5±15.0 °C (Predicted)	^[3]
Density	2.335±0.06 g/cm ³ (Predicted)	^[3]
Purity	≥ 98.0% (HPLC)	^[2]
pKa	11.46±0.10 (Predicted)	^[3]
Solubility	Slightly soluble in Methanol	^[3]

Synthesis of 4-iodo-1H-imidazole

The synthesis of **4-iodo-1H-imidazole** is commonly achieved through the direct iodination of imidazole. Several methods exist, often involving the reaction of imidazole with iodine in an alkaline medium.^{[5][9]} A frequent strategy involves the formation of a di-iodinated intermediate (4,5-diiodo-1H-imidazole), followed by a selective deiodination step.^[9] Alternative methods utilize reagents like iodine monochloride, but these can be hazardous for large-scale production.^[5]

General Synthesis Workflow

The diagram below illustrates a common synthetic pathway from imidazole to **4-iodo-1H-imidazole**, which involves the formation and subsequent purification of intermediates.



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Caption: General workflow for the synthesis of **4-iodo-1H-imidazole**.

Detailed Experimental Protocol

The following protocol is adapted from a patented synthesis method and provides a clear, step-by-step procedure.^[5]^[10]

Materials:

- Imidazole (40.8 g, 0.60 mol)
- Sodium hydroxide (24.0 g, 0.60 mol)
- Sodium iodide (33.8 g, 0.23 mol)
- Iodine (38.1 g, 0.15 mol)
- Water
- Concentrated hydrochloric acid
- Isopropanol
- n-hexane

Procedure:

- **Solution A Preparation:** Dissolve sodium hydroxide (24.0 g) in 150 mL of water. After cooling to room temperature, add imidazole (40.8 g) and stir until fully dissolved.^[10]
- **Solution B Preparation:** In a separate flask, dissolve sodium iodide (33.8 g) in 45 mL of water. Cool to room temperature and then add iodine (38.1 g). Stir until the iodine is dissolved.^[10]
- **Iodination Reaction:** Cool Solution A to 0°C in an ice bath. Add Solution B dropwise to Solution A while maintaining the temperature at 0°C. After the addition is complete, continue stirring the reaction mixture at 0°C for 6 hours.^[10]

- **Neutralization and Precipitation:** After the reaction period, adjust the pH of the mixture to 7-8 using concentrated hydrochloric acid. A solid will precipitate out of the solution.[\[10\]](#)
- **Isolation of Crude Product:** Filter the precipitated solid and dry it to obtain the crude product, which is a mixture containing **4-iodo-1H-imidazole** and 4,5-diiodo-1H-imidazole.[\[10\]](#)
- **First Recrystallization (Removal of Di-iodinated Impurity):** Add the crude solid to a mixed solvent of water (120 mL) and ethanol (4 mL). Heat the mixture to reflux for 1 hour and perform a hot filtration. The filter cake is the byproduct 4,5-diiodo-1H-imidazole.[\[10\]](#)
- **Second Recrystallization (Purification of Final Product):** Allow the filtrate from the previous step to cool to room temperature to crystallize. Filter the resulting white solid. Recrystallize this solid from a mixed solvent of isopropanol (24 mL) and n-hexane (12 mL) to yield pure **4-iodo-1H-imidazole**.[\[10\]](#) A total yield of 70.2% was reported for this process.[\[10\]](#)

Spectroscopic Data

Spectroscopic analysis is critical for confirming the structure and purity of **4-iodo-1H-imidazole**. The following table summarizes key nuclear magnetic resonance (NMR) data.

Nucleus	Solvent	Chemical Shift (δ)	Multiplicity / Coupling Constant (J)	Assignment	Source
^1H NMR	DMSO- d_6	7.23 ppm	d, J=1.1Hz	H5	[9]
^1H NMR	DMSO- d_6	7.60 ppm	d, J=1.1Hz	H2	[9]

Note: The specific peak assignments (H2 vs. H5) can vary depending on the tautomeric form and solvent effects.

Applications in Research and Development

4-iodo-1H-imidazole is a cornerstone intermediate in multiple scientific domains due to its reactivity and structural significance.[\[1\]](#)

Pharmaceutical Development

The primary application of **4-iodo-1H-imidazole** is in pharmaceutical synthesis.^{[1][2]} It serves as a precursor for a multitude of heterocyclic compounds with potential therapeutic value.^[1]

Researchers have utilized it in the development of:

- **Antifungal and Antimicrobial Agents:** It is a crucial building block for creating new antifungal and antimicrobial drugs.^[1]
- **Anticancer Agents:** The imidazole nucleus is present in many biologically active molecules, and its derivatives are actively studied in oncology.^{[6][11]} For example, novel 2-iodo-4-hydroxymethyl-1,5-diphenyl substituted-1H-imidazole derivatives have been synthesized and evaluated for their in vitro cytotoxic effects against human breast cancer cell lines.^[6]
- **Histamine Receptor Ligands:** The imidazole moiety is an important component of compounds that interact with histamine receptors, making it relevant for developing treatments for allergies and other conditions.^[5]

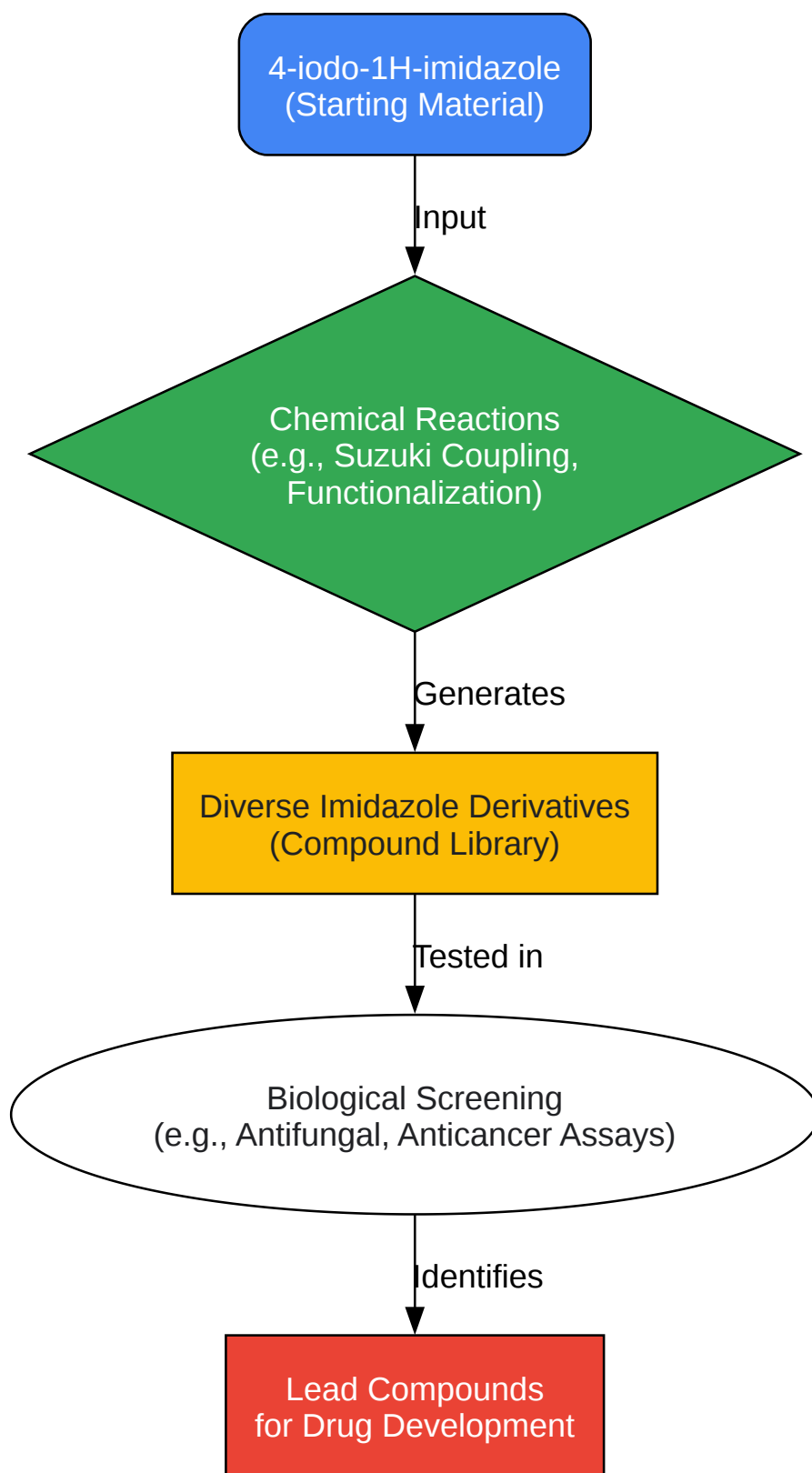
Biochemical Research and Diagnostics

In biochemical studies, **4-iodo-1H-imidazole** and its derivatives are used to investigate biological pathways through enzyme inhibition and receptor binding assays.^[1] It is also being explored for potential use in diagnostic assays for identifying specific biomolecules or pathogens.^[1]

Materials Science and Catalysis

Beyond medicine, **4-iodo-1H-imidazole** is used in materials science to create novel polymers and coatings.^[1] Its ability to act as a ligand in coordination chemistry also opens avenues for its use in developing new catalysts.^[1]

The diagram below illustrates the central role of **4-iodo-1H-imidazole** as a building block in the drug discovery pipeline.



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Caption: Role of **4-iodo-1H-imidazole** as a key intermediate in drug discovery.

Conclusion

4-iodo-1H-imidazole is a high-value chemical intermediate with broad applicability in both academic research and industrial development. Its well-defined synthesis routes and versatile reactivity make it an essential tool for medicinal chemists aiming to construct complex molecules with specific biological functions. As the demand for novel therapeutics and advanced materials continues to grow, the importance of foundational building blocks like **4-iodo-1H-imidazole** in driving innovation is set to increase.

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